

Application of Kri Paste in Regenerative Endodontic Procedures: A Review and Protocol Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kri paste

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Introduction to Regenerative Endodontic Procedures (REPs)

Regenerative endodontic procedures (REPs) are biologically based treatments designed to replace damaged dentin and root structures, as well as the pulp-dentin complex, in teeth with necrotic pulps, particularly immature permanent teeth.[1] The primary goals of REPs are the elimination of clinical symptoms and the resolution of apical periodontitis, with secondary goals including the thickening of canal walls and continued root maturation.[2] This "paradigm shift" in endodontic treatment moves away from traditional apexification towards tissue engineering principles, which rely on the triad of stem cells, scaffolds, and signaling molecules to promote regeneration.[3][4]

Standard REP protocols involve minimal instrumentation and thorough disinfection of the root canal system, typically using sodium hypochlorite and an intracanal medicament such as a triple or double antibiotic paste or calcium hydroxide.[1][5][6] Subsequently, a scaffold, usually a blood clot induced by over-instrumentation into the periapical tissues, is created within the canal to facilitate the migration of mesenchymal stem cells from the apical papilla (SCAP).[4][7] These stem cells are crucial for the regenerative process, differentiating into odontoblast-like cells that can form new tissue.[8][9]

Kri Paste: Composition and Properties

Kri paste, also known as Kri 1 paste, is an iodoform-based material traditionally used as a root canal filling material in primary (deciduous) teeth.^{[10][11]} Its application in REPs for permanent teeth is not a standard or widely documented procedure. Understanding its composition and properties is crucial to evaluating its potential, and limitations, in a regenerative context.

The composition of Kri 1 paste is as follows:

- Iodoform (80.8%): The main component, known for its antimicrobial properties.^{[10][11]}
- Camphor (4.86%): Acts as a vehicle and provides some antiseptic action.^{[10][11]}
- p-Chlorophenol (2.025%): A disinfectant.^{[10][11]}
- Menthol (1.215%): Provides a soothing effect and has mild antiseptic properties.^{[10][11]}

Key Properties:

- Antimicrobial Activity: Iodoform-based pastes are bactericidal.^[4] However, some studies have found that Zinc Oxide-Eugenol (ZOE) may have a greater zone of bacterial inhibition than Kri 1 paste.^{[10][12]} The antimicrobial efficacy of iodoform is attributed to the release of iodine when it comes into contact with tissue fluids.^[13]
- Resorbability: **Kri paste** is known for its rapid resorption, especially when extruded into the periapical tissues.^{[2][10][14]} This is a desirable characteristic for a filling material in primary teeth, to allow for the eruption of the permanent successor.
- Biocompatibility and Cytotoxicity: This is a critical consideration for REPs. Studies have shown that Kri 1 paste exhibits high cytotoxicity, particularly in direct contact with cells.^{[10][12]} The components, including iodoform, camphor, and p-chlorophenol, can be toxic to fibroblast cells.^[10] This high cytotoxicity could be detrimental to the survival of the very stem cells that are essential for pulp-dentin regeneration.

Application Notes and Protocols

Given the lack of clinical evidence and the significant cytotoxicity concerns, **Kri paste** is not recommended as a primary intracanal medicament for REPs in permanent teeth. The following

protocol is based on the current recommendations from the American Association of Endodontists (AAE) for a standard regenerative endodontic procedure.

Standard Regenerative Endodontic Protocol (Two-Visit Approach)

First Appointment: Disinfection

- **Anesthesia and Isolation:** Administer local anesthesia and isolate the tooth with a dental dam.
- **Access Opening:** Create a standard endodontic access opening.
- **Canal Irrigation:** Gently irrigate the canal with a low concentration of sodium hypochlorite (NaOCl), such as 1.5% (20 mL/canal over 5 minutes). Use a closed-ended, side-vented needle positioned about 1 mm from the root end to minimize extrusion.
- **Final Rinse:** Follow NaOCl irrigation with saline or 17% EDTA (20 mL/canal over 5 minutes).
- **Canal Drying:** Dry the canals with sterile paper points.
- **Intracanal Medicament:** Place either calcium hydroxide or a low concentration (1-5 mg/mL) of a triple or double antibiotic paste into the canal system. The medicament should be kept below the cementoenamel junction (CEJ) to minimize crown discoloration.
- **Temporary Restoration:** Seal the access cavity with 3-4 mm of a temporary restorative material.
- **Follow-up:** The patient should return in 1-4 weeks.

Second Appointment: Scaffold Creation and Sealing

- **Assessment:** Evaluate the tooth for the resolution of signs and symptoms. If symptoms persist, consider an additional treatment with the intracanal medicament.
- **Anesthesia and Isolation:** Administer local anesthesia (without a vasoconstrictor to promote bleeding) and isolate the tooth.

- **Medicament Removal:** Irrigate the canal with 17% EDTA (20 mL/canal over 5 minutes) to remove the intracanal medicament and condition the dentin walls.
- **Canal Drying:** Dry the canals with paper points.
- **Induction of Bleeding:** Create a blood clot in the canal by over-instrumenting with a pre-curved file 2 mm beyond the apical foramen. The blood should fill the canal to the level of the CEJ.
- **Scaffold Placement:** Allow the blood to clot. This blood clot acts as a natural scaffold.
- **Capping Material:** Place a biocompatible capping material, such as Mineral Trioxide Aggregate (MTA) or a bioceramic putty, directly over the blood clot.
- **Final Restoration:** Place a final restoration to ensure a tight coronal seal.

Discussion on the Potential Use of Kri Paste in REPs

While not a standard material for REPs, a theoretical discussion of its potential application is warranted for a research audience.

- **Potential Advantages:**
 - **Antimicrobial Properties:** Its broad-spectrum antimicrobial action could aid in canal disinfection.
 - **Resorbability:** If used as a filling material after regeneration, its resorbable nature could be beneficial, although this is not the primary goal of REPs.
- **Significant Disadvantages and Concerns:**
 - **High Cytotoxicity:** The primary barrier to its use is its high cytotoxicity.^{[10][12]} REPs are fundamentally dependent on the viability of stem cells (e.g., SCAP). A material that is toxic to these cells would likely lead to procedure failure.
 - **Lack of Evidence:** There is no clinical evidence to support its use in REPs for permanent teeth. Its documented success is in the context of pulpectomies in primary teeth, which have different biological considerations.^{[2][15]}

- Non-Setting Nature: **Kri paste** does not set to a hard mass, which may not provide a stable base for the overlying capping material and final restoration.[\[10\]](#)

Data Presentation

Table 1: Clinical Outcomes of Regenerative Endodontic Procedures (Using Standard Protocols)

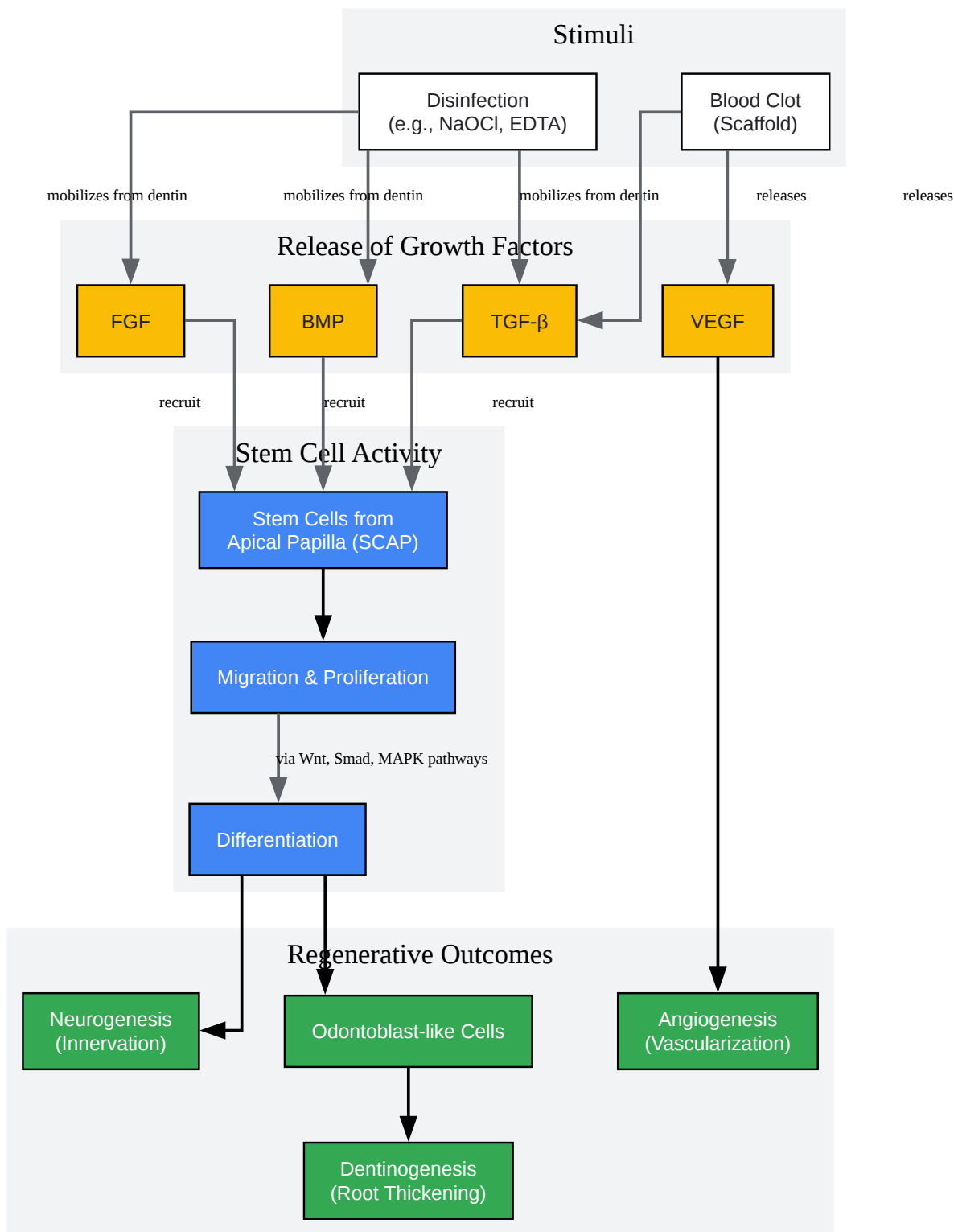
Outcome Measure	Success Rate	Follow-up Period	Key Findings
Periapical Healing	91.20%	-	Overall success rate of pulp regeneration treatment. [16]
Root Development	14/17 cases showed continued root development	6-18 months	Increased root length and wall thickness observed. [17]
Survival Rate	94% - 100%	1-48 months	High survival rates reported in a meta-analysis. [18]
Overall Success Rate	50% - 98%	1-48 months	Wide range, dependent on case selection and protocol. [18]

Table 2: Clinical Outcomes of **Kri Paste** in Primary Tooth Pulpectomies

Study	Comparison Material	Kri Paste Success Rate	Comparison Success Rate	Key Findings
Holan & Fuks (1993) ^[2] ^[19]	ZOE	84%	65%	Kri paste showed a statistically significant higher success rate.
A retrospective study ^[15]	ZOE	84%	65%	Overfilling with ZOE led to a significantly higher failure rate than with Kri paste.

Visualizations

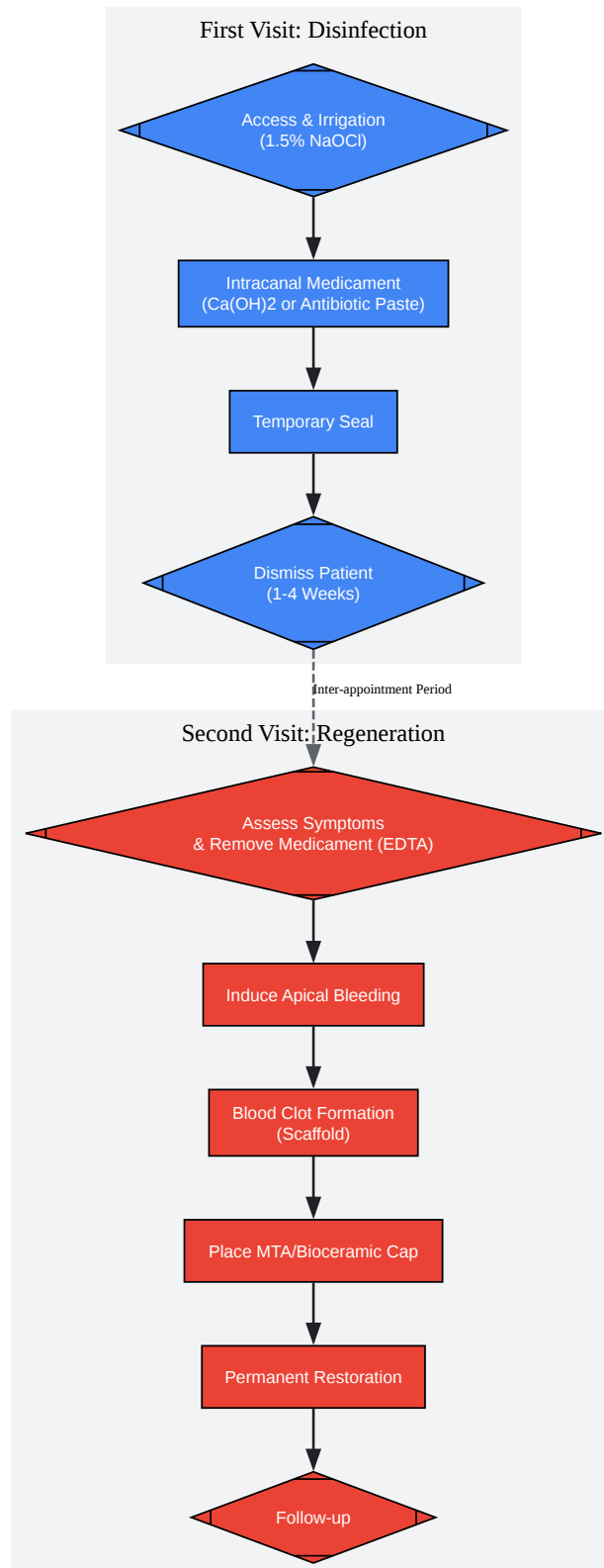
Signaling Pathways in Pulp-Dentin Regeneration



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Key signaling pathways in pulp-dentin regeneration.

Experimental Workflow for Regenerative Endodontics



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- To cite this document: BenchChem. [Application of Kri Paste in Regenerative Endodontic Procedures: A Review and Protocol Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172498#application-of-kri-paste-in-regenerative-endodontic-procedures]

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